

# A comparative study on the biodegradability of POLYAMINOPROPYL BIGUANIDE and related polymers.

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# A Comparative Study on the Biodegradability of Polyaminopropyl Biguanide and Related Polymers

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the biodegradability of **Polyaminopropyl Biguanide** (PAPB) and its closely related and more commonly studied analogue, Polyhexamethylene Biguanide (PHMB). Due to a significant lack of direct biodegradation data for PAPB, this guide leverages existing research on PHMB to infer potential biodegradable properties and pathways, while clearly noting the data gaps. This comparison is supported by available experimental data and detailed methodologies for standardized biodegradability testing.

### **Executive Summary**

Polyhexamethylene Biguanide (PHMB), often mistakenly referred to as **Polyaminopropyl Biguanide** (PAPB) in cosmetic ingredient listings, is a cationic polymer known for its broad-spectrum antimicrobial properties. While its efficacy as a biocide is well-documented, its environmental fate and biodegradability are of increasing interest. Studies have shown that



PHMB is susceptible to microbial degradation, although it is not considered readily biodegradable. The biodegradation of PHMB is known to be carried out by specific bacterial consortia, and the biodegradability is influenced by the nature of its polymeric end-groups. Amine and guanidine end-groups appear to be biodegradable, while cyanoguanidine end-groups are more resistant.

Direct and quantitative biodegradation data for **Polyaminopropyl Biguanide** (PAPB) is not readily available in published scientific literature. However, given its structural similarity to PHMB, it is hypothesized that it may follow similar degradation pathways, though its different linker length (propyl vs. hexyl) could influence the rate and extent of biodegradation.

This guide presents available data on PHMB biodegradability, outlines the standard experimental protocols for assessing polymer biodegradability, and proposes a potential biodegradation pathway for these biguanide polymers based on current research.

# Data Presentation: Biodegradability of Biguanide Polymers

Due to the scarcity of standardized OECD test data for PAPB and PHMB, a quantitative comparison table cannot be fully populated. The following table summarizes the qualitative and semi-quantitative findings from the available literature on PHMB.



Polymer	Test Type	Organisms	Results & Observations	Citation
Polyhexamethyle ne Biguanide (PHMB)	Microbial Consortium Enrichment	Sphingomonas sp., Azospirillum sp., Mesorhizobium sp.	Microbial metabolism of the nitrogen from the biguanide moiety was demonstrated. Sphingomonas and Azospirillum spp. were identified as the principal organisms responsible for growth at the expense of PHMB.	[1]
PHMB Model Compounds	Bacterial Growth Screening	Pseudomonas putida and other isolated bacteria	Amine and guanidine end-groups are susceptible to biodegradation. Cyanoguanidine end-groups are likely to be recalcitrant. P. putida completely removed guanidine groups from a model compound within 2 days.	
Polyaminopropyl Biguanide	Not Available	Not Available	No direct studies on the	•



(PAPB) biodegradability of PAPB were

### **Experimental Protocols**

The following are detailed methodologies for two key standardized tests used to assess the biodegradability of polymers.

found.

## OECD 301D: Ready Biodegradability – Closed Bottle Test

This test is designed to screen chemicals for ready biodegradability in an aerobic aqueous medium.

Principle: A solution or suspension of the test substance in a mineral medium is inoculated with a small number of microorganisms from a mixed population (e.g., activated sludge) and kept in a completely filled, stoppered bottle in the dark at a constant temperature. The degradation is followed by the analysis of dissolved oxygen over a 28-day period. The percentage biodegradation is calculated as the ratio of the amount of oxygen consumed by the microorganisms to biodegrade the test substance to the theoretical oxygen demand (ThOD).

#### Methodology:

- Test Substance Preparation: A stock solution of the test substance is prepared in the mineral medium. For poorly soluble substances, direct addition to the medium or the use of a carrier solvent may be necessary.
- Inoculum: The inoculum is typically derived from the effluent of a domestic wastewater treatment plant. It is prepared to have a low concentration of microorganisms.
- Test Setup: A predetermined volume of the inoculated mineral medium is added to BOD
  (Biochemical Oxygen Demand) bottles. The test substance is added to the test bottles, and a
  reference compound (e.g., sodium benzoate) is added to control bottles. Blank controls
  containing only the inoculated medium are also prepared.



- Incubation: The bottles are completely filled, stoppered to exclude air, and incubated in the dark at 20 ± 1°C for 28 days.
- Oxygen Measurement: The dissolved oxygen concentration is measured in each bottle at the beginning of the test and at regular intervals over the 28-day period using an oxygen electrode or by a chemical titration method.
- Calculation of Biodegradation: The percentage of biodegradation is calculated using the following formula: % Biodegradation = [(BODt - BODb) / ThOD] x 100 where:
  - BODt is the biochemical oxygen demand of the test substance (mg O₂/mg test substance).
  - BODb is the biochemical oxygen demand of the blank (mg O<sub>2</sub>/L).
  - ThOD is the theoretical oxygen demand of the test substance (mg O₂/mg test substance).

Pass Criteria: A substance is considered readily biodegradable if it reaches at least 60% biodegradation within a 10-day window during the 28-day test period.

### OECD 302B: Inherent Biodegradability – Zahn-Wellens/EMPA Test

This test is designed to assess the inherent, ultimate biodegradability of organic compounds under aerobic conditions.

Principle: A mixture of the test substance, mineral nutrients, and a relatively high concentration of activated sludge is aerated and agitated in a test vessel for up to 28 days. The degradation is followed by measuring the Dissolved Organic Carbon (DOC) or Chemical Oxygen Demand (COD) at regular intervals.

#### Methodology:

 Test Substance and Inoculum: The test substance is added to a mineral medium along with a significant amount of activated sludge from a domestic wastewater treatment plant. The concentration of the test substance is typically higher than in ready biodegradability tests.

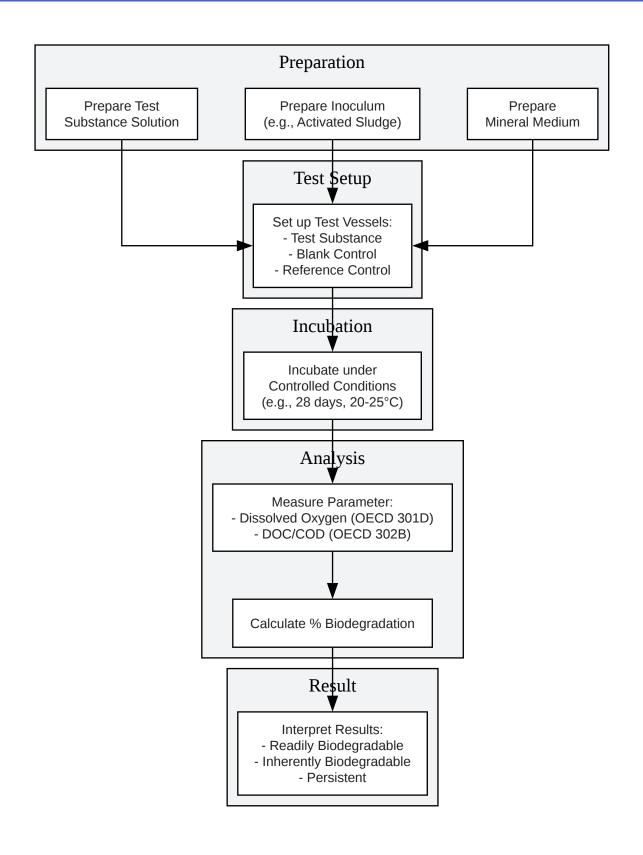


- Test Setup: The mixture is placed in a test vessel and is stirred and aerated at a temperature between 20-25°C in the dark or under diffuse light. Blank controls containing only the inoculum and mineral medium are run in parallel. A reference substance (e.g., diethylene glycol) is also tested to check the activity of the inoculum.
- Sampling and Analysis: Samples are taken from the test vessel at regular intervals. The samples are filtered, and the DOC or COD of the filtrate is measured.
- Calculation of Biodegradation: The percentage of biodegradation is calculated based on the removal of DOC or COD over time, corrected for the blank values. The formula for DOC removal is: % Biodegradation = [1 - (DOCt / DOC0)] x 100 where:
  - DOCt is the concentration of dissolved organic carbon in the test vessel at time t.
  - DOC0 is the initial concentration of dissolved organic carbon.

Pass Criteria: A substance is considered inherently biodegradable if it shows a biodegradation level of >70% within the 28-day test period. A result of >20% but <70% indicates inherent, primary biodegradability.

# Mandatory Visualization Experimental Workflow for Biodegradability Testing



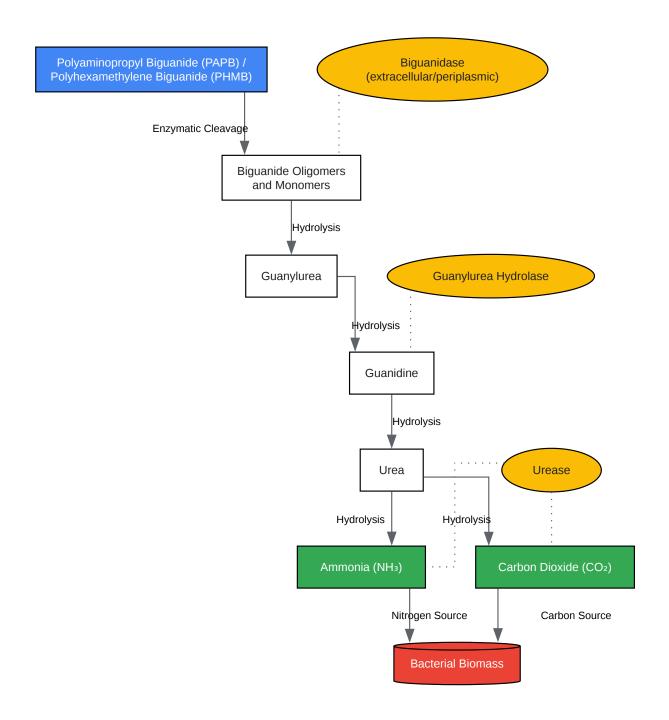


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Caption: Workflow for standardized biodegradability testing.



# Proposed Biodegradation Pathway of Biguanide Polymers



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Caption: A proposed biodegradation pathway for biguanide polymers.

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### References

- 1. Microbial degradation of the biocide polyhexamethylene biguanide: isolation and characterization of enrichment consortia and determination of degradation by measurement of stable isotope incorporation into DNA PubMed [pubmed.ncbi.nlm.nih.gov]
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